

Application Notes and Protocols for IGF1Rtide in Immunoprecipitation Kinase Assays

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Compound of Interest

Compound Name: IGF1Rtide

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Introduction

The Insulin-like Growth Factor 1 Receptor (IGF-1R) is a transmembrane receptor tyrosine kinase that plays a crucial role in cell growth, differentiation, and survival.[1][2] Dysregulation of the IGF-1R signaling pathway is implicated in the progression of various cancers, making it a significant target for therapeutic intervention.[2] A key method for studying IGF-1R activity and for screening potential inhibitors is the in vitro kinase assay. This document provides detailed application notes and protocols for the use of **IGF1Rtide**, a synthetic peptide substrate, in immunoprecipitation kinase assays to measure the enzymatic activity of IGF-1R.

IGF1Rtide is a 14-amino acid synthetic peptide with the sequence Ac-KKKSPGEYVNIEFG-NH₂. [3][4][5] It is derived from the human Insulin Receptor Substrate 1 (IRS-1) protein, specifically residues 891-902, a known in vivo substrate of the IGF-1R. [3][4] Its optimized sequence makes it a highly specific and efficient substrate for in vitro kinase assays.

Data Presentation

The following tables summarize quantitative data for IGF-1R kinase assays utilizing the **IGF1Rtide** peptide substrate. This data is essential for experimental setup, optimization, and interpretation of results.

Table 1: IGF-1R Kinase Activity with **IGF1Rtide** Substrate

Assay Type	Specific Activity (nmol/min/mg)	Source
Radiometric	263	SignalChem
ADP-Glo™	300	SignalChem

Table 2: Kinetic Parameters of IGF-1R for **IGF1Rtide** and ATP

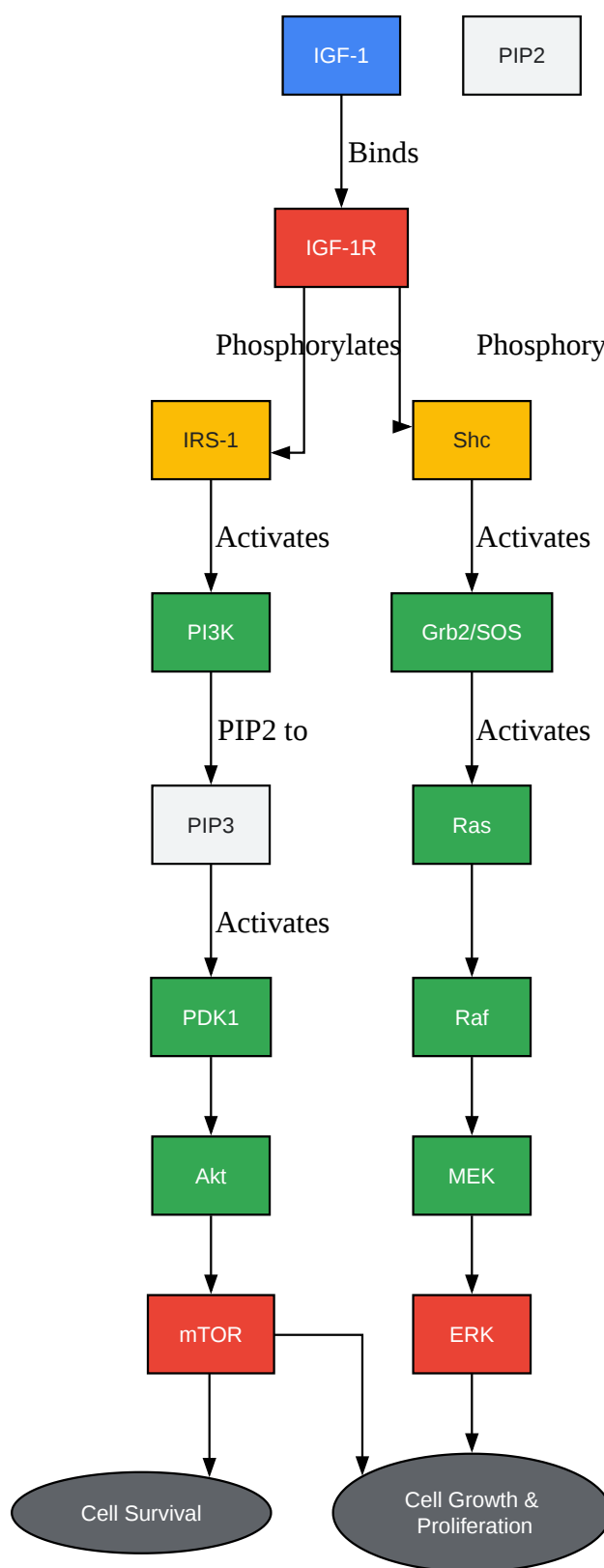
Substrate	Km	Vmax (μmole/min/mg)	Source
IGF1Rtide	18 ± 4 μM	2.1 ± 0.6	Bentham Open
ATP	8 ± 2 μM	-	Bentham Open

Table 3: IC50 Values of Selected IGF-1R Inhibitors using **IGF1Rtide**

Inhibitor	IC50	Source
NVP-AEW541	150 nM (cell-free)	Selleck Chemicals
BMS-754807	1.8 nM (cell-free)	Selleck Chemicals
Picropodophyllin (PPP)	1 nM	Selleck Chemicals
NVP-ADW742	0.17 μM	Selleck Chemicals
GSK1838705A	2.0 nM	Selleck Chemicals

Mandatory Visualizations

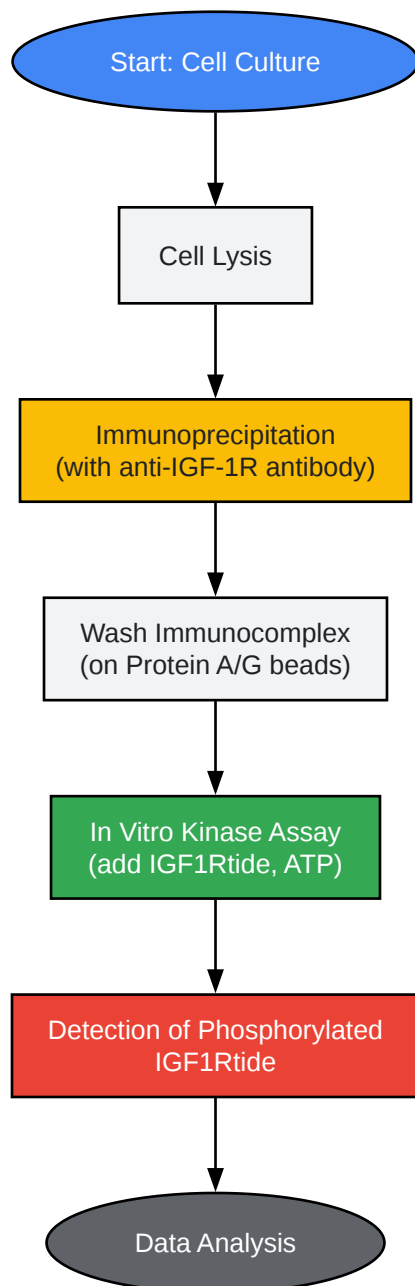
IGF-1R Signaling Pathway



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Caption: The IGF-1R signaling cascade leading to cell growth and survival.

Experimental Workflow: Immunoprecipitation Kinase Assay



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